

quinidine monohydrate CAS 6591-63-5 chemical structure analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Quinidine monohydrate

Cat. No.: B13133024

[Get Quote](#)

An In-Depth Technical Guide to the Chemical Structure Analysis of Quinidine Sulfate Dihydrate (CAS 6591-63-5)[1]

Executive Summary: Defining the Target This guide provides a rigorous structural and analytical breakdown of the compound designated by CAS 6591-63-5.[1] While often colloquially referred to in generic hydration terms, this CAS number specifically identifies Quinidine Sulfate Dihydrate (bis(quinidine) sulfuric acid dihydrate).[1]

It is critical for researchers to distinguish this specific salt form from the anhydrous free base (CAS 56-54-2) or the hydrochloride monohydrate (CAS 6151-40-2).[1] This guide focuses on the structural elucidation, stereochemical validation, and purity analysis of the sulfate dihydrate salt, a Class Ia antiarrhythmic and antimalarial agent.

Part 1: Molecular Architecture & Stereochemistry[1]

The pharmacological potency of Quinidine relies entirely on its precise stereochemical configuration. As the diastereomer of Quinine, it shares the same connectivity but differs in spatial arrangement at critical chiral centers.

Structural Hierarchy

The molecule consists of two rigid ring systems linked by a hydroxymethyl bridge.

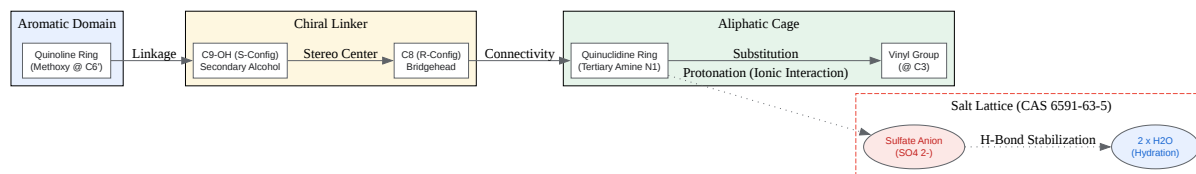
- **Quinoline Ring:** A flat, aromatic bicyclic system substituted with a methoxy group at position 6'. This moiety is responsible for the molecule's fluorescence and UV absorption.
- **Quinuclidine Ring:** A bicyclic cage structure containing a tertiary amine nitrogen (N1).^[1] This basic center is the site of protonation in the sulfate salt.
- **Vinyl Group:** Attached to C3 of the quinuclidine ring.
- **Chiral Centers:** The biological activity is governed by the configuration at C8 and C9.
 - Quinidine: 8R, 9S
 - Quinine: 8S, 9R

The Sulfate Dihydrate Complex

CAS 6591-63-5 is not a simple 1:1 salt.^[1] It forms a stable crystal lattice with the following stoichiometry:

- **Stoichiometry: (Quinidine)**
 - H
 - SO
 - 2H
 - O
- **Implication:** Two protonated quinidine cations interact with one sulfate anion, stabilized by two water molecules in the crystal lattice.

Visualization: Structural Connectivity & Stereochemistry



[Click to download full resolution via product page](#)

Caption: Structural connectivity of Quinidine Sulfate Dihydrate, highlighting the 2:1 salt stoichiometry and critical chiral centers (8R, 9S).[1]

Part 2: Spectroscopic Characterization Protocols

To validate the identity of CAS 6591-63-5, a multi-modal approach is required. The following protocols ensure differentiation from Quinine and confirmation of the salt form.

Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for distinguishing diastereomers.[1] The spatial proximity of protons differs between the (8R, 9S) and (8S, 9R) configurations.

Experimental Protocol: ¹H NMR for Stereochemical ID

- Solvent: Dissolve 10 mg of sample in 0.6 mL of DMSO-d₆ or CDCl₃. (DMSO is preferred for salt solubility).[1]
- Instrument: 400 MHz or higher.
- Key Assignments (DMSO-d₆)

):

Proton Site	Chemical Shift (ppm)	Multiplicity	Diagnostic Value
Methoxy (-OCH ₃)	3.8 - 4.0	Singlet	Confirms 6'-substitution. [1]
Vinyl (-CH=CH ₂)	5.0 - 6.1	Multiplet	Verifies C3 substituent integrity. [1]
H-9 (Chiral Center)	~5.4 - 5.6	Doublet	Critical: Coupling constant (J _{H8H9}) differs from Quinine. [1]
Aromatic Protons	7.0 - 8.8	Multiplet	Characteristic Quinoline pattern. [1]

Advanced Validation (NOESY):

- Objective: Confirm 8R, 9S configuration.
- Observation: In Quinidine, H-8 and H-9 are anti to each other in the lowest energy conformation, leading to specific NOE (Nuclear Overhauser Effect) cross-peaks distinct from Quinine.[\[1\]](#)

X-Ray Diffraction (XRD)

Powder X-Ray Diffraction (PXRD) is the only definitive method to confirm the dihydrate crystal form versus anhydrous or other polymorphs.

- Crystal System: Orthorhombic[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Space Group:
- Diagnostic: The presence of specific diffraction peaks (2

) unique to the dihydrate lattice structure. Anhydrous quinidine sulfate will show a shifted pattern due to unit cell contraction.

Part 3: Quantitative Analysis & Purity (HPLC)[1]

High-Performance Liquid Chromatography (HPLC) is required to quantify the active ingredient and detect common impurities like Dihydroquinidine (where the vinyl group is reduced to an ethyl group) and Quinine.[1]

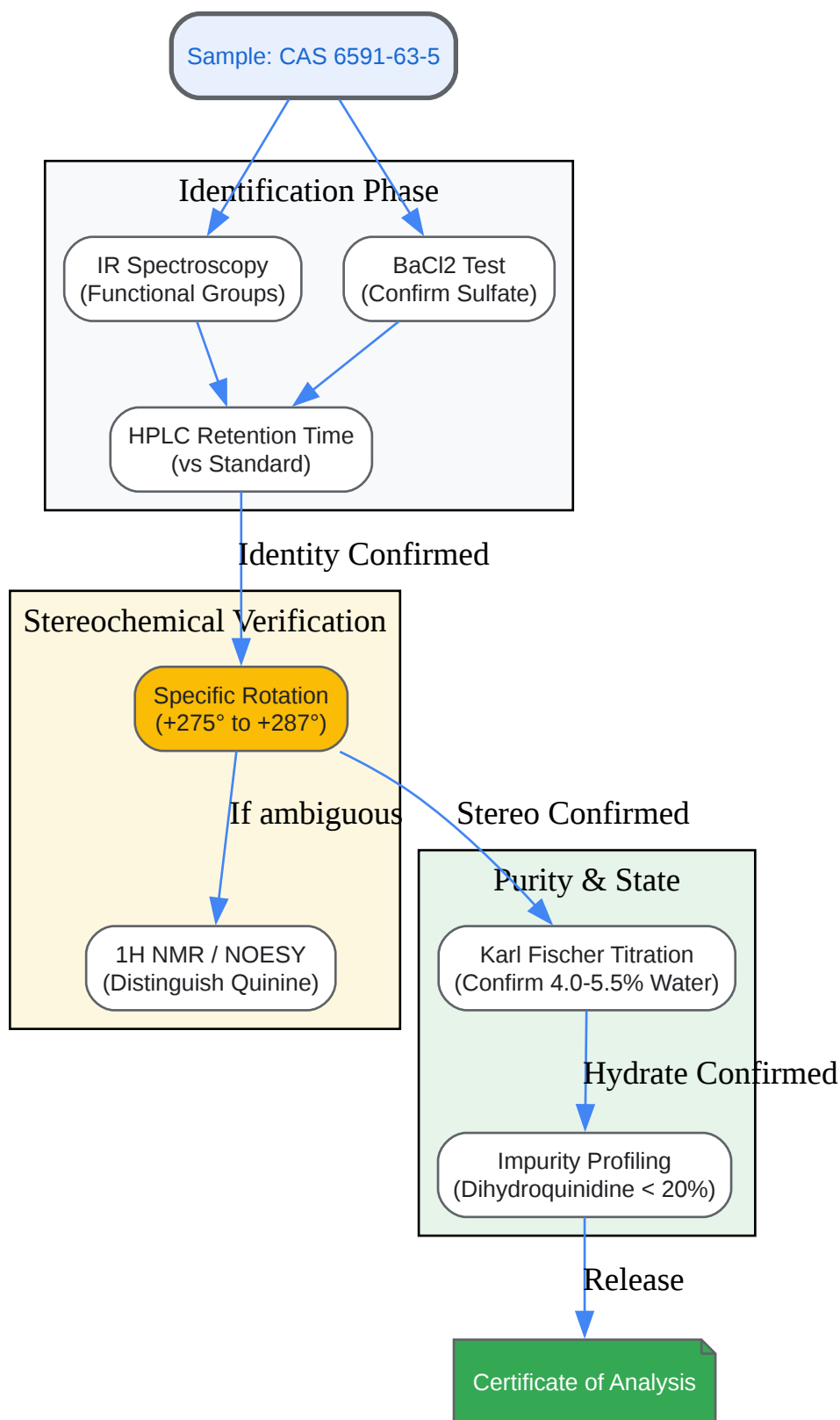
HPLC Method (USP/EP Aligned)

This protocol separates Quinidine from its diastereomers and degradation products.[1]

System Suitability Parameters:

- Column: C18 (Octadecylsilane), 250 mm x 4.6 mm, 5 μ m packing (e.g., Bondapak C18).[1]
- Mobile Phase:
 - Buffer: Water containing 0.1% Methanesulfonic acid and 0.1% Diethylamine (adjust pH to 2.6).[1]
 - Solvent B: Acetonitrile.[1][4][5]
 - Ratio: Isocratic or Gradient (typically 85:15 Buffer:ACN to start).[1]
- Flow Rate: 1.0 - 1.5 mL/min.[1]
- Detection: UV @ 235 nm (optimal for Quinoline ring) or 254 nm.[1]
- Temperature: 25°C.

Workflow Diagram: Analytical Decision Tree



[Click to download full resolution via product page](#)

Caption: Step-by-step analytical workflow from salt identification to stereochemical validation and purity release.

Impurity Limits (Dihydroquinidine)

Commercial Quinidine Sulfate is often a mixture containing up to 20% Dihydroquinidine.^[1]

- Dihydroquinidine: The vinyl group ($-\text{CH}=\text{CH}$) is replaced by an ethyl group ($-\text{CH}_2-\text{CH}_3$).^[1]
- Separation: These co-elute closely.^[1] The HPLC method above (using methanesulfonic acid) is specifically designed to resolve this "critical pair."

Part 4: Physicochemical Data Summary^[6]

Property	Value / Characteristic	Relevance
Molecular Formula	(C ₂₀	Stoichiometry of CAS 6591-63-5
	{ ₂₄	
	₂	
	₂	
	₂	
	₂	
	₄	
	₂ O	
Molecular Weight	782.94 g/mol	Calculation basis for molarity
Appearance	White, needle-like crystals	Visual inspection
Solubility	Soluble in ethanol, chloroform; sparingly in water	Formulation & extraction
Specific Rotation	to	Primary differentiator from Quinine (negative rotation)
Melting Point	~205°C (with decomposition)	Purity indicator
pKa	pKa	Buffer selection for HPLC
	= 4.2 (Quinoline), pKa	
	= 8.8 (Quinuclidine)	

References

- PubChem. (n.d.).^[1]^[6] Quinidine sulfate dihydrate (CID 656862).^[1] National Library of Medicine.^[1] Retrieved February 6, 2026, from [\[Link\]](#)
- United States Pharmacopeia (USP). (2023).^[1]^[6] Quinidine Sulfate Monograph. USP-NF.^[1]^[6] (Standard authority for HPLC method and impurity limits).

- Doherty, R., et al. (1978).[1][2] Crystal and molecular structure of quinidine. Journal of Pharmaceutical Sciences, 67(12), 1698-1701.[1] (Primary source for X-ray diffraction data). [1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Quinidine sulfate dihydrate | C₄₀H₅₄N₄O₁₀S | CID 656862 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Crystal and molecular structure of quinidine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Stereochemical evaluation of the relative activities of the cinchona alkaloids against Plasmodium falciparum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. jidps.com [jidps.com]
- 6. Quinidine | C₂₀H₂₄N₂O₂ | CID 441074 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [quinidine monohydrate CAS 6591-63-5 chemical structure analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13133024/docs#quinidine-monohydrate-cas-6591-63-5-chemical-structure-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)